

2,5-dichloroquinoxaline molecular weight and formula

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Compound of Interest

Compound Name: 2,5-Dichloroquinoxaline

Cat. No.: B1311253

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2,5-Dichloroquinoxaline: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the core physicochemical properties of **2,5-dichloroquinoxaline**, a compound of interest in various research and development applications.

Physicochemical Data

The fundamental molecular properties of **2,5-dichloroquinoxaline** are summarized in the table below. These data are essential for experimental design, reaction stoichiometry, and analytical characterization.

Property	Value
Molecular Formula	C ₈ H ₄ Cl ₂ N ₂ [1][2][3]
Molecular Weight	199.039 g/mol [1][4]
Monoisotopic Mass	197.9751535 g/mol [2]
CAS Number	55687-05-3 [2][3]

It is important to note that while the molecular formula for **2,5-dichloroquinoxaline** is $C_8H_4Cl_2N_2$, the related isomer 2,6-dichloroquinoxaline shares the same empirical formula and molecular weight.[4]

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